

# Addressing signal bleed-through in Quasar 670 multiplex experiments

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## Compound of Interest

Compound Name: Quasar 670

Cat. No.: B15977218

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## Quasar 670 Multiplexing Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address signal bleed-through in **Quasar 670** multiplex experiments.

### Frequently Asked Questions (FAQs)

Q1: What is **Quasar 670** and for what is it commonly used?

**Quasar 670** is a fluorescent dye that emits in the red region of the visible spectrum, with a maximal emission around 670 nm.<sup>[1][2]</sup> It serves as a direct replacement for the Cy5 dye.<sup>[3][4]</sup>

**Quasar 670** is frequently used for labeling oligonucleotides and is a popular choice for multiplex quantitative PCR (qPCR) and RNA FISH experiments.<sup>[1][3][4]</sup> It is often paired with other dyes like Quasar 570.<sup>[3]</sup>

Q2: What is signal bleed-through and why does it occur with **Quasar 670**?

Signal bleed-through, also known as crosstalk or spillover, is the phenomenon where the fluorescence emission of one dye is detected in the filter set or channel intended for another.[5][6][7][8] This occurs because fluorophores can have broad emission spectra, leading to spectral overlap between different dyes used in a multiplex assay.[6][9] For instance, signal from a dye like CAL Fluor Red 610 might be detected in the channel designated for **Quasar 670**. [5][10]

Q3: How can I minimize signal bleed-through when designing a multiplex experiment with **Quasar 670**?

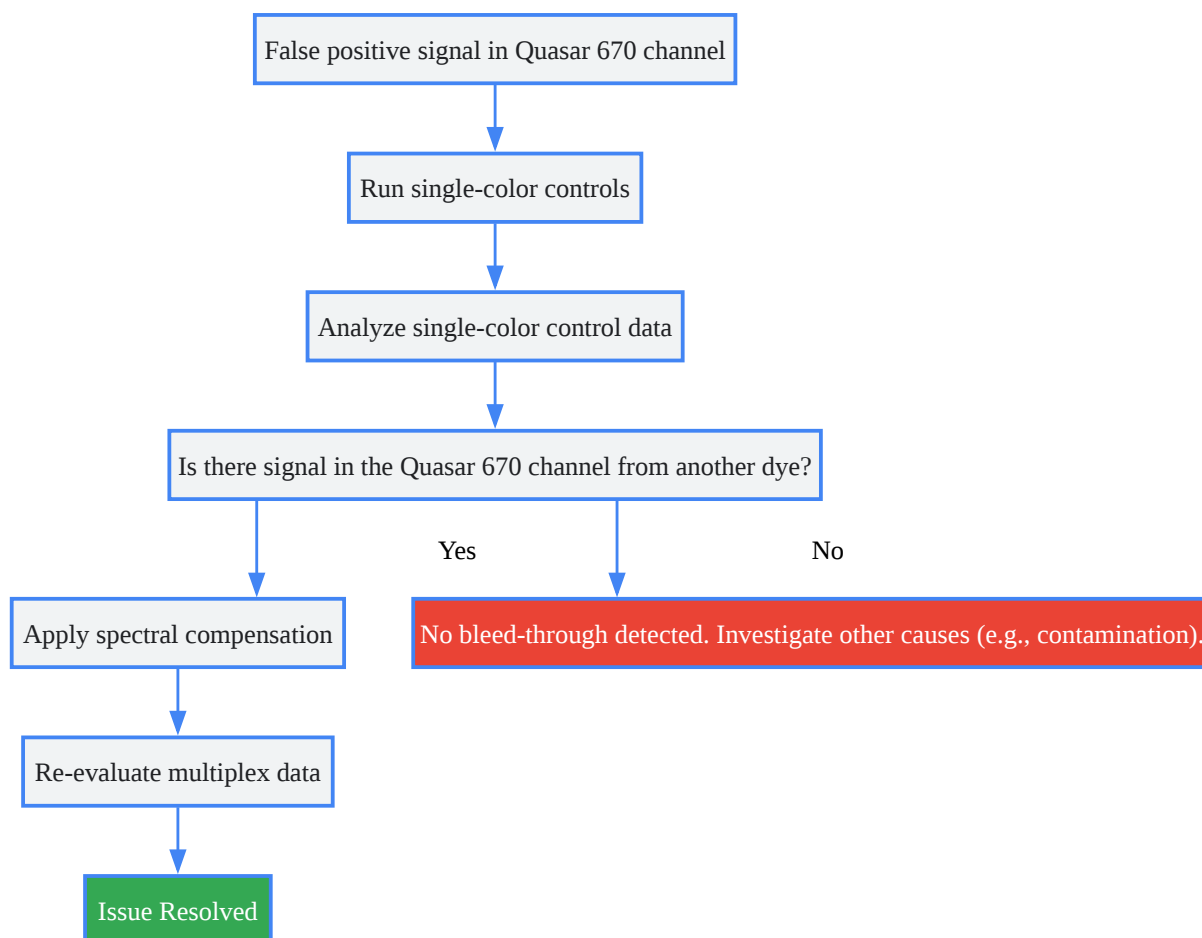
To minimize bleed-through, it is crucial to select fluorophores with minimal spectral overlap.[7][9] When planning your experiment, choose dyes with distinct emission and excitation spectra.[5] For example, the combination of Quasar 570 and **Quasar 670** is commonly used because of their spectral separation.[3] Using fluorophores with narrow emission spectra can also help reduce bleed-through.[7]

## Troubleshooting Guides

Problem: I am observing a false positive signal in my **Quasar 670** channel.

This issue is often caused by spectral bleed-through from another fluorophore in your multiplex panel.

## Troubleshooting Workflow



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Caption: Troubleshooting workflow for false positives in the **Quasar 670** channel.

## Detailed Methodologies

### Experimental Protocol: Running Single-Color Compensation Controls

This protocol is essential for identifying and correcting for spectral bleed-through.

- Prepare Single-Stain Samples: For each fluorophore in your multiplex panel (including **Quasar 670**), prepare a separate sample stained with only that single dye.[\[11\]](#)[\[12\]](#)
- Use Appropriate Controls: Include an unstained control sample to measure background autofluorescence.[\[13\]](#)
- Acquire Data: Run each single-color sample on your instrument (e.g., flow cytometer, fluorescence microscope) and acquire data in all channels that will be used in the multiplex experiment.
- Create a Compensation Matrix: Use your instrument's software to calculate the spectral overlap. This is done by measuring the percentage of signal from one fluorophore that is detected in another fluorophore's channel.
- Apply Compensation: The software will then use this compensation matrix to subtract the unwanted signal from your multiplex samples.[\[11\]](#)

#### Key Considerations for Compensation Controls:

- Use the same fluorophores in your controls as in your experiment.[\[12\]](#)
- Prepare control samples using the same methods (e.g., fixation, permeabilization) as your experimental samples.[\[12\]](#)
- The signal from the positive control should be at least as bright as what is expected in the experiment.[\[12\]](#)

## Data Presentation

Table 1: Spectral Properties of **Quasar 670** and Commonly Paired Dyes

This table provides the absorption and emission maxima for **Quasar 670** and other dyes to aid in experimental design and filter selection.

| Fluorophore          | Absorption Max (nm) | Emission Max (nm) | Recommended Quencher |
|----------------------|---------------------|-------------------|----------------------|
| Quasar 670           | 644 - 647           | 670               | BHQ-2                |
| Quasar 570           | 548                 | 566               | BHQ-2                |
| CAL Fluor Orange 560 | 538                 | 559               | BHQ-2                |
| CAL Fluor Red 610    | 590                 | 610               | BHQ-2                |
| FAM                  | 495                 | 520               | BHQ-1                |

Data sourced from multiple Biosearch Technologies product pages.[\[1\]](#)[\[3\]](#)[\[4\]](#)

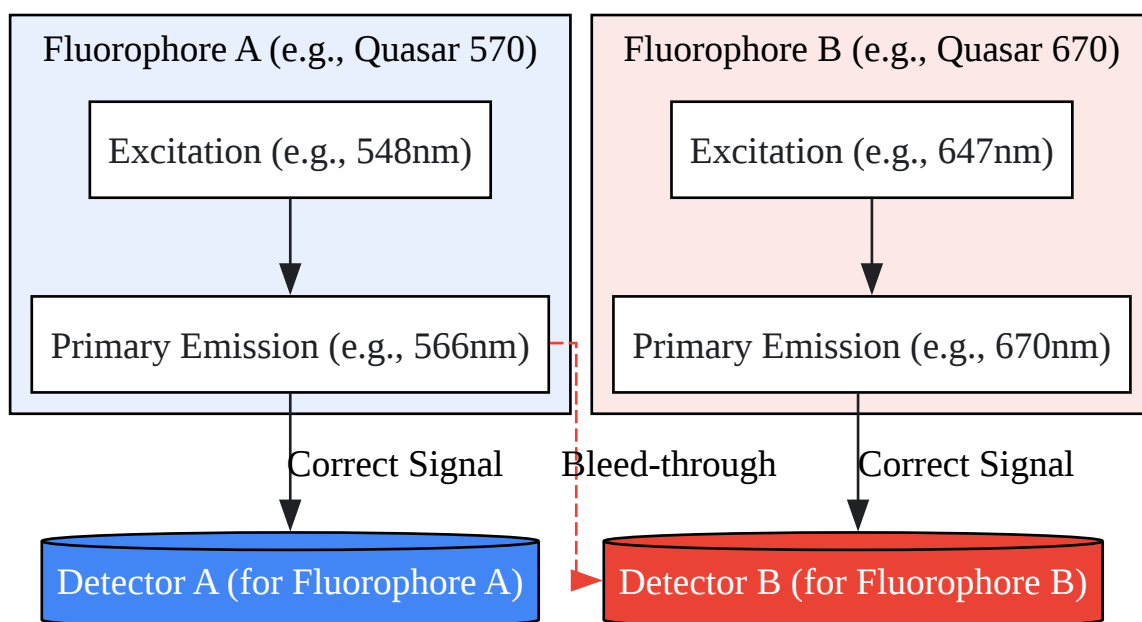
Table 2: Example of a Spectral Compensation Matrix

This table illustrates how a compensation matrix might look, showing the percentage of bleed-through from one channel into another. The values are hypothetical and should be determined experimentally.

| Quasar 570 Channel | Quasar 670 Channel | FAM Channel |      |
|--------------------|--------------------|-------------|------|
| Quasar 570         | 100%               | 5%          | 0.1% |
| Quasar 670         | 0.5%               | 100%        | 0%   |
| FAM                | 1%                 | 0%          | 100% |

## Signaling Pathway and Experimental Workflow Diagrams

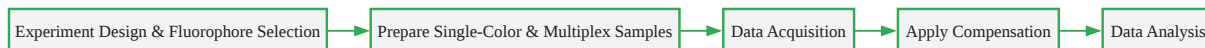
Mechanism of Signal Bleed-Through



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Caption: Diagram illustrating spectral bleed-through from one fluorophore to another's detector.

### General Multiplex Experiment Workflow



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